

Handling and storage guidelines for ethyl 2-fluoropropionate

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Compound of Interest

Compound Name: *Ethyl 2-Fluoropropionate*

Cat. No.: *B136957*

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Ethyl 2-Fluoropropionate: Technical Support Center

This technical support center provides essential guidelines for the safe handling and optimal storage of **ethyl 2-fluoropropionate**, targeting researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is **ethyl 2-fluoropropionate** and what are its common applications?

A1: **Ethyl 2-fluoropropionate** (CAS No: 349-43-9) is a colorless to light-yellowish liquid with the chemical formula C5H9FO2.^[1] It serves as a key intermediate in the synthesis of pharmaceuticals and agrochemicals, where the introduction of a fluorine atom can enhance biological activity and stability.^[2] It is also used as a reagent in organic synthesis and as a solvent for lithium secondary batteries.^[3]

Q2: What are the primary hazards associated with **ethyl 2-fluoropropionate**?

A2: **Ethyl 2-fluoropropionate** is classified as a flammable liquid and vapor (H226).^{[4][5][6]} It can be toxic if swallowed, in contact with skin, or if inhaled.^[5] It is also known to cause skin and serious eye irritation.^{[1][5]}

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **ethyl 2-fluoropropionate**, it is crucial to use appropriate personal protective equipment. This includes:

- Hand Protection: Impervious gloves.
- Eye Protection: Safety goggles or a face shield.
- Skin and Body Protection: Impervious protective clothing and boots, as required by the situation.
- Respiratory Protection: A half or full facepiece respirator, self-contained breathing apparatus (SCBA), or a supplied-air respirator should be used, especially where vapor or aerosol generation is possible.[\[7\]](#)

Q4: How should I store **ethyl 2-fluoropropionate**?

A4: **Ethyl 2-fluoropropionate** should be stored in a tightly closed container in a cool, dry, and dark place.[\[1\]](#)[\[7\]](#) The storage area must be well-ventilated.[\[6\]](#) It is also important to store it away from incompatible materials such as oxidizing agents.[\[7\]](#)

Troubleshooting Guide

Problem: I notice a color change in the stored **ethyl 2-fluoropropionate**.

- Possible Cause: The appearance of **ethyl 2-fluoropropionate** can range from colorless to light yellow or light orange.[\[6\]](#)[\[8\]](#) A significant change in color could indicate degradation or contamination.
- Solution: Check the purity of the material using an appropriate analytical method, such as Gas Chromatography (GC), before use. If the purity is below the required specification (>97.0% as per some suppliers), it should be disposed of according to regulations.[\[6\]](#)[\[8\]](#) To prevent this, always store the compound in a tightly sealed container, protected from light.[\[9\]](#)

Problem: I suspect the purity of my **ethyl 2-fluoropropionate** has been compromised.

- Possible Cause: Improper storage conditions, such as exposure to moisture, light, or incompatible materials, can lead to degradation.

- **Solution:** Before use, it is advisable to verify the purity of the compound. If you do not have the facilities for in-house analysis, consider sending a sample to a certified laboratory. Always refer to the Certificate of Analysis (COA) provided by the supplier for the recommended storage conditions and shelf life.[9]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H9FO2	[1][5]
Molecular Weight	120.12 g/mol	[1][5]
Boiling Point	140-142 °C	[1]
Appearance	Colorless to Light-yellowish liquid	[1][6][8]
Purity (typical)	>97.0% (GC)	[6][8]
Hazard Class	Flammable Liquid (Category 3)	[5]

Experimental Protocols: Best Practices for Handling

Objective: To ensure the safe handling of **ethyl 2-fluoropropionate** in a laboratory setting.

Materials:

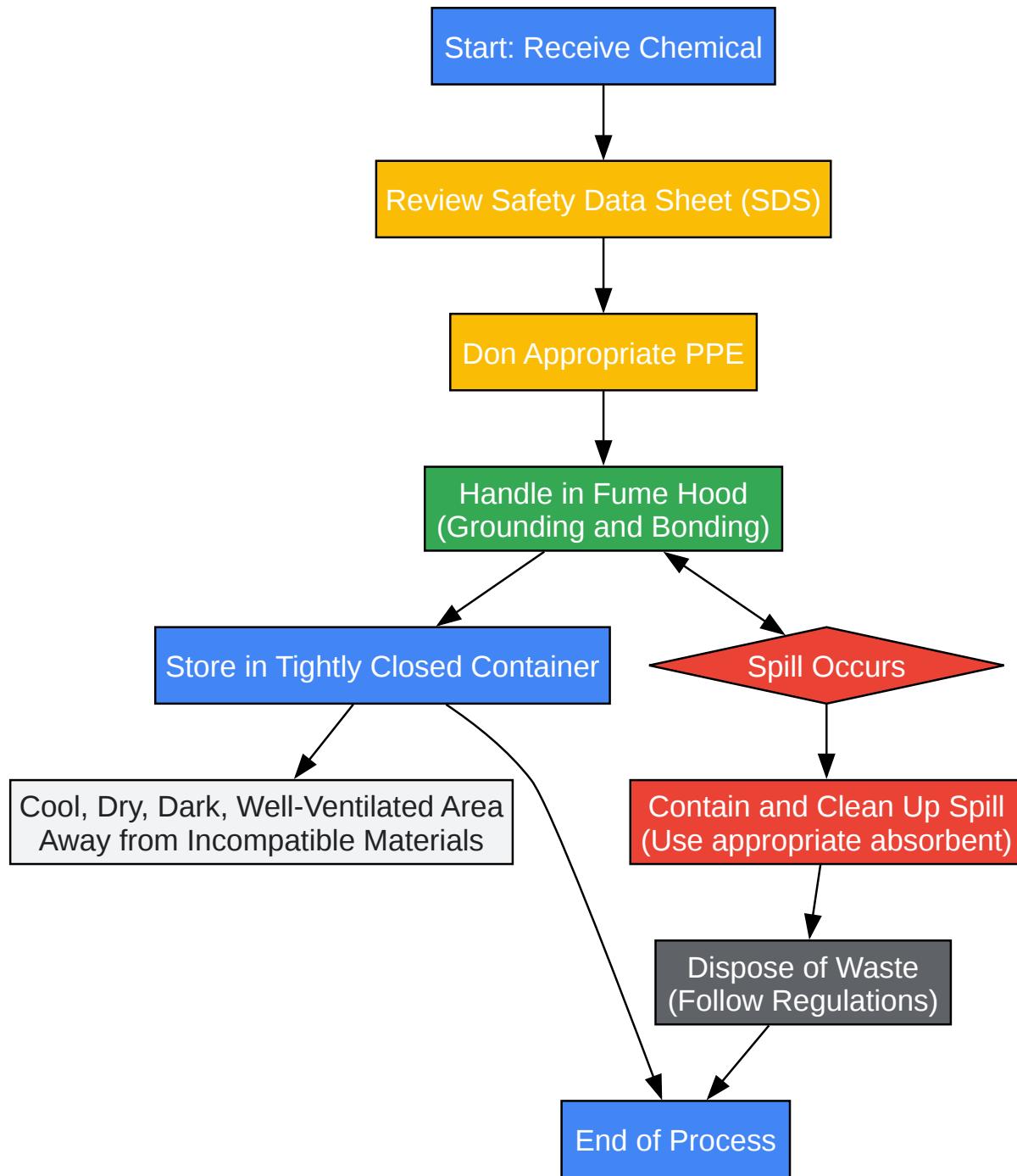
- **Ethyl 2-fluoropropionate**
- Appropriate glassware
- Fume hood
- Personal Protective Equipment (see FAQs)
- Spill kit (absorbent material, e.g., dry sand, earth)[7]

Procedure:

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS).^[4] Work in a well-ventilated area, preferably within a fume hood.^[7]
- Personal Protective Equipment: Don the appropriate PPE, including gloves, safety goggles, and protective clothing.
- Dispensing: Ground and bond the container and receiving equipment to prevent static discharge.^[6] Use only non-sparking tools.^[6]
- Handling: Avoid contact with skin and eyes.^[4] Do not breathe vapors or mist.^[7]
- Spills: In case of a small spill, absorb the material with a suitable absorbent and place it in a closed container for disposal.^[7] For larger spills, contain the spill by bunding.^[7]
- Storage: After use, ensure the container is tightly closed and stored in a cool, dark, and well-ventilated area away from heat and ignition sources.^[6]^[7]

Visual Workflow

Workflow for Handling and Storage of Ethyl 2-Fluoropropionate

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Caption: Logical workflow for the safe handling and storage of **Ethyl 2-fluoropropionate**.

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